

Benzyl valerate safety data sheet and handling precautions

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Compound of Interest

Compound Name: Benzyl valerate

Cat. No.: B082272

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An In-depth Technical Guide to **Benzyl Valerate**: Safety Data and Handling Protocols

This guide provides comprehensive safety information and handling procedures for **benzyl valerate**, intended for researchers, scientists, and professionals in drug development. The following sections detail the substance's properties, associated hazards, and essential precautions for safe laboratory and industrial use.

Chemical and Physical Properties

Benzyl valerate is a colorless liquid known for its fruity, floral aroma.^{[1][2]} A summary of its key physical and chemical properties is presented below for easy reference.

Property	Value	Source(s)
CAS Number	10361-39-4	[2][3]
Molecular Formula	C12H16O2	[3][4]
Molecular Weight	192.25 g/mol	[5][6]
Appearance	Colorless clear liquid	[1][2]
Odor	Fruity, floral, apple skin	[1]
Boiling Point	250 °C; 64 °C @ 15 Torr	[2][3]
Density	0.990 - 0.996 g/mL @ 25 °C	[1]
Flash Point	> 100 °C (> 212 °F)	[1][7]
Solubility	Insoluble in water; Soluble in alcohol and oils	[2]
Refractive Index	1.487 - 1.493 @ 20 °C	[1]

Hazard Identification and Toxicology

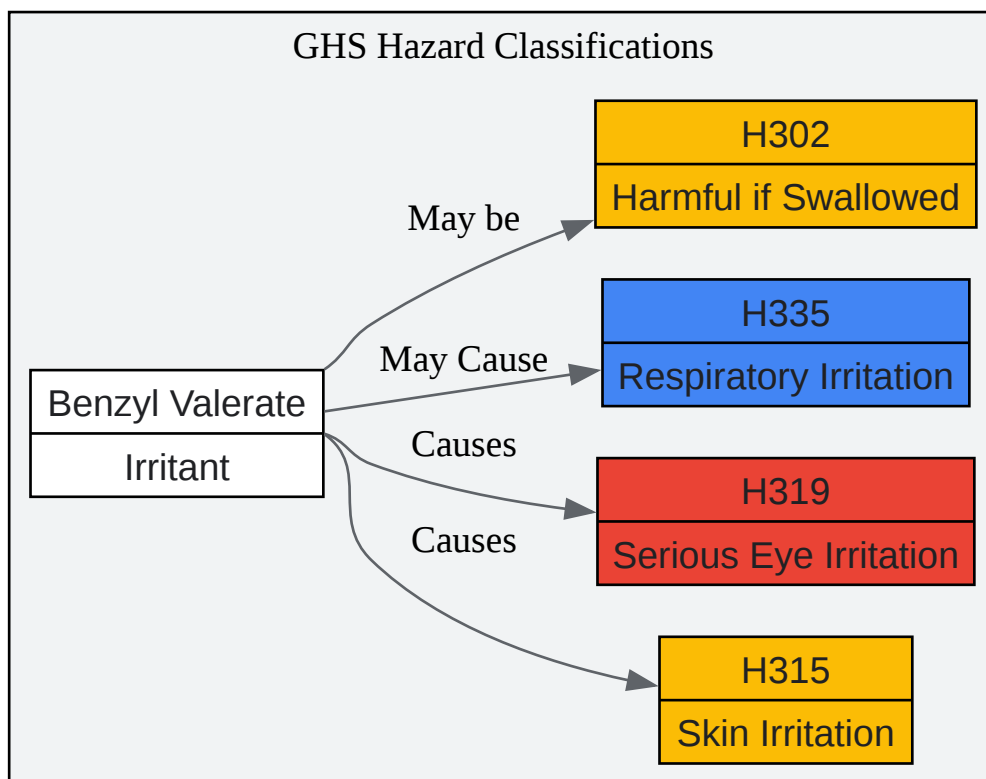
Benzyl valerate is classified as an irritant and may cause sensitization upon skin contact.[1] While some sources state it does not meet GHS hazard criteria, others, particularly for the closely related isomer benzyl isovalerate, indicate several hazards.[5][8] It is prudent to handle the chemical with appropriate caution.

GHS Hazard Statements:[5][9]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.

- H332: Harmful if inhaled.

The diagram below illustrates the primary GHS hazard classifications associated with **benzyl valerate** and its isomers.



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Caption: Key GHS hazard statements for **Benzyl Valerate**.

Toxicological Data: Quantitative toxicity data for **benzyl valerate** is limited; however, data for its isomer, benzyl isovalerate, is available and provides a useful reference point.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	> 5000 mg/kg	[5]
LD50	Rabbit	Dermal	> 5000 mg/kg	[7]

Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is critical to minimize exposure and ensure laboratory safety.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Avoid breathing vapors, mists, or gas.[\[4\]](#)[\[5\]](#)
- Prevent contact with skin, eyes, and clothing.[\[4\]](#)[\[5\]](#)
- Ground all equipment during transfer to prevent electrostatic charges.[\[4\]](#)
- Keep the substance away from heat, sparks, and open flames.[\[7\]](#)
- Wash hands thoroughly after handling.[\[10\]](#)

Storage:

- Store in a tightly closed container.[\[5\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[7\]](#)
- Porous materials like rags wetted with **benzyl valerate** may be susceptible to spontaneous combustion.[\[4\]](#)

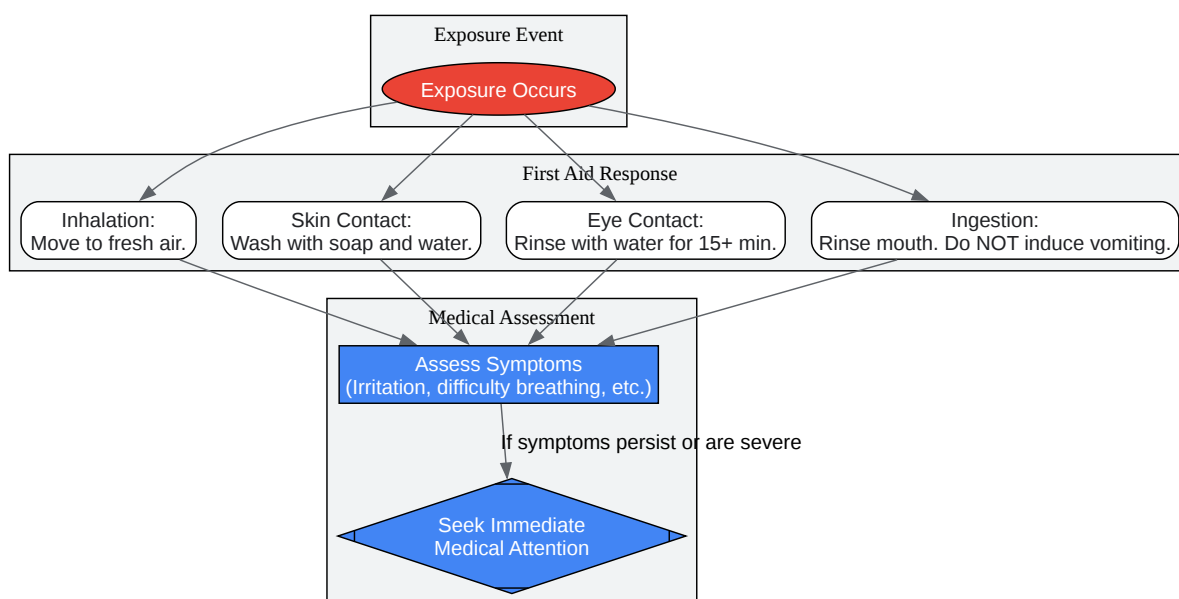
Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to prevent exposure.

Control	Specification	Source(s)
Engineering Controls	Use in a chemical fume hood. Ensure eyewash stations and safety showers are accessible.	[5]
Eye/Face Protection	Wear chemical safety goggles or a face shield.	[11]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.	[6]
Respiratory Protection	If ventilation is inadequate or vapors are generated, use an approved respirator. For emergencies, a self-contained breathing apparatus (SCBA) is required.	[4]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure. The following workflow outlines the recommended steps.



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Caption: Decision workflow for first aid after exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[5][7]
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If irritation develops or persists, seek medical attention.[5][6]
- Inhalation: Move the individual to fresh air. If breathing becomes difficult, administer oxygen and seek medical attention.[5][6][12]

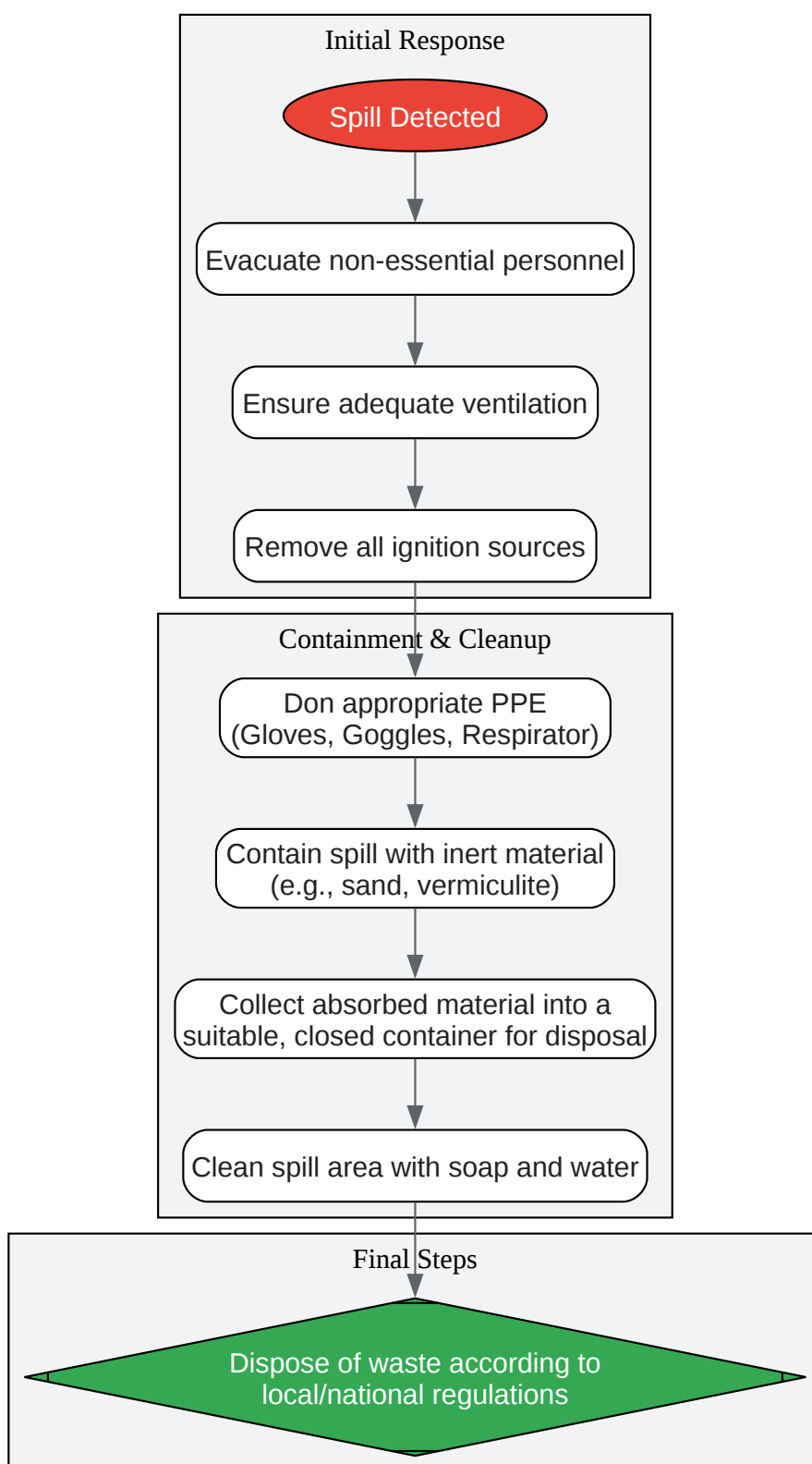
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray or mist, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[13\]](#)
- Specific Hazards: The substance is combustible and containers may explode when heated. Combustion produces toxic fumes, including carbon oxides.[\[4\]](#)
- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[5\]](#)[\[7\]](#) Use water mist to cool closed containers.[\[7\]](#)

Accidental Release: The following diagram outlines a systematic approach to managing a chemical spill.



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Caption: Logical workflow for handling an accidental release.

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including respiratory protection, gloves, and safety goggles.[4][5]
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.[6]
- Containment and Cleanup: Remove all sources of ignition. Absorb the spill using an inert material such as sand, earth, or vermiculite. Collect the absorbed material into a suitable container for proper disposal.[5] After material pickup is complete, ventilate the area and wash the spill site.[5]

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